

# The Discovery of Moscovium (Element 115): A Technical Whitepaper

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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This document provides a comprehensive technical overview of the discovery of Moscovium (Mc), element 115, by the Joint Institute for Nuclear Research (JINR) in Dubna, Russia, in collaboration with the Lawrence Livermore National Laboratory (LLNL), USA. The synthesis and identification of this superheavy element represent a significant milestone in nuclear physics, pushing the boundaries of the periodic table and offering insights into the "island of stability."

## Executive Summary

In 2003, a team of Russian and American scientists at the JINR first synthesized Moscovium.<sup>[1]</sup> The discovery was the result of bombarding an Americium-243 target with a beam of Calcium-48 ions.<sup>[1]</sup> The subsequent decay chains of the newly formed isotopes, primarily

288288

Mc and

287287

Mc, were meticulously analyzed to confirm the existence of element 115. The International Union of Pure and Applied Chemistry (IUPAC) and the International Union of Pure and Applied Physics (IUPAP) officially recognized the discovery in December 2015.<sup>[2][3]</sup> This whitepaper

details the experimental protocols, presents the quantitative data in a structured format, and provides visualizations of the key processes involved in this landmark discovery.

## Experimental Protocols

The synthesis of Moscovium was achieved through a "hot fusion" reaction, a technique that has been instrumental in the creation of several superheavy elements. The following sections delineate the methodologies employed in the initial discovery experiments.

### Accelerator and Ion Beam

The experiments were conducted at the Flerov Laboratory of Nuclear Reactions at JINR, utilizing the U400 cyclotron.<sup>[1]</sup> A beam of  $^{48}\text{Ca}$  ions was accelerated to specific energies to induce the fusion reaction. In the initial experiments, two distinct beam energies were used: 248 MeV and 253 MeV.

$^{243}\text{Am}$

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### Target Assembly

The target consisted of a thin layer of Americium-243 ( $^{243}\text{Am}$ ), a synthetic radioisotope, deposited on a backing material. The isotopic purity of the  $^{243}\text{Am}$  was crucial for minimizing interfering reactions.

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### Reaction and Product Separation

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$^{48}\text{Ca}$

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$^{243}\text{Am}$

Am target. The fusion of a

$^{48}_{20}\text{Ca}$

Ca nucleus with a

$^{243}_{95}\text{Am}$

Am nucleus resulted in the formation of a compound nucleus of element 115. This highly excited nucleus then evaporated a number of neutrons to form isotopes of Moscovium.

The reaction products, including the newly formed Moscovium atoms, were separated from the unreacted beam particles and other byproducts using the Dubna Gas-Filled Recoil Separator (DGFRS).[4] This device utilizes a magnetic field and a low-pressure gas-filled volume to separate the recoiling heavy nuclei based on their differing magnetic rigidities.

## Detection and Data Analysis

The separated Moscovium atoms were implanted into a position-sensitive silicon detector array at the focal plane of the DGFRS. The subsequent alpha decay of the implanted nuclei was recorded. The detection system allowed for the measurement of the energy of the emitted alpha particles and the time and position of each decay event. By correlating the decay events in a chain, starting from the implantation of the parent nucleus, the decay properties of the new isotopes and their daughter products could be determined.

## Quantitative Data

The initial experiments and subsequent studies have provided crucial data on the isotopes of Moscovium. The following tables summarize the key quantitative findings.

### Table 1: Synthesis Reaction Parameters

Parameter	Value
Projectile	4848
	Ca
Target	243243
	Am
Beam Energies	248 MeV, 253 MeV
Observed Isotopes	288288
	Mc,
	287287
	Mc

**Table 2: Properties of Observed Moscovium Isotopes and their Decay Chains**

Isotope	Half-life (ms)	Alpha Decay Energy (MeV)	Daughter Isotope	Daughter Half-life	Daughter Alpha Decay Energy (MeV)
<sup>290</sup> 290Mc	650	9.95	<sup>286</sup> 286Nh	196 ms	10.03 MeV
<sup>289</sup> 289Mc	220	10.18	<sup>285</sup> 285Nh	5.5 s	9.63 MeV
<sup>288</sup> 288Mc	87	10.46	<sup>284</sup> 284Nh	0.48 s	9.79 MeV
<sup>287</sup> 287Mc	32	10.59	<sup>283</sup> 283Nh	0.1 s	10.02 MeV
<sup>286</sup> 286Mc	19	10.71	<sup>282</sup> 282Nh	73 ms	10.16 MeV

Note: The data presented is a compilation from various experiments and may have associated uncertainties.

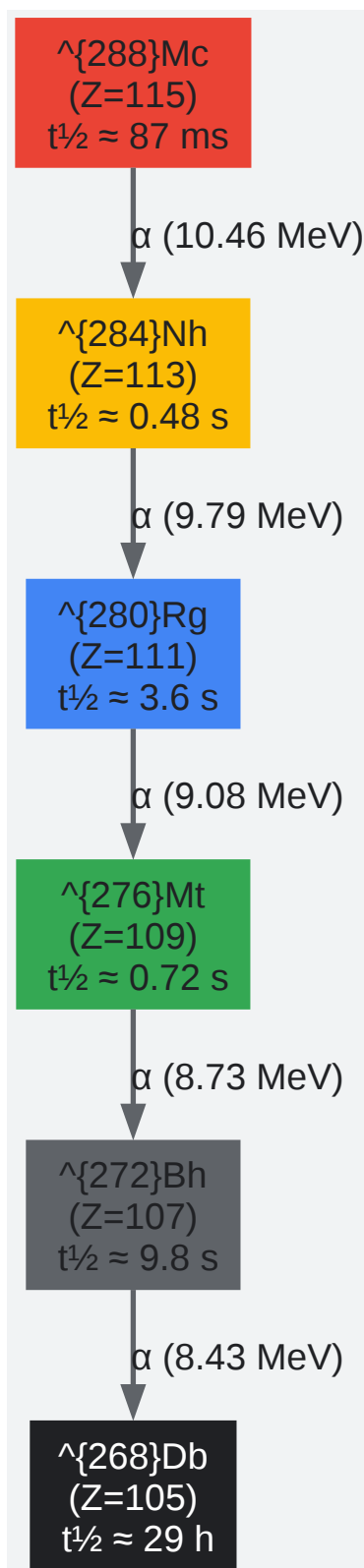
## Visualizations

The following diagrams illustrate the experimental workflow and a key signaling pathway in the discovery of Moscovium.



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**Figure 1:** Experimental workflow for the synthesis of Moscovium.



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**Figure 2:** Alpha decay chain of Moscovium-288.

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## References

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- To cite this document: BenchChem. [The Discovery of Moscovium (Element 115): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246206#joint-institute-for-nuclear-research-element-115-discovery]

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